

Application Note: Quantification of 1,6-Dimethylchrysene in Soil by GC-MS

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Compound of Interest

Compound Name: 1,6-dimethylchrysene

Cat. No.: B135443

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Abstract

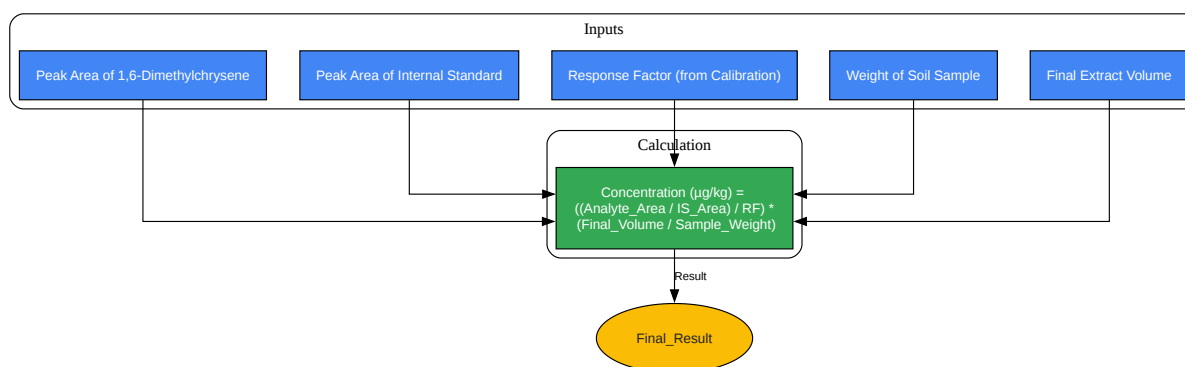
This application note provides a detailed protocol for the quantification of **1,6-dimethylchrysene**, a polycyclic aromatic hydrocarbon (PAH), in soil samples using gas chromatography-mass spectrometry (GC-MS). The method described herein is intended for researchers, scientists, and environmental professionals involved in the analysis of soil contaminants. The protocol covers sample preparation, including extraction and clean-up, as well as instrumental analysis by GC-MS in selected ion monitoring (SIM) mode. This method is sensitive and specific for the determination of **1,6-dimethylchrysene** in complex soil matrices.

Introduction

Polycyclic aromatic hydrocarbons (PAHs) are a class of organic compounds that are of significant environmental concern due to their carcinogenic and mutagenic properties.^[1] **1,6-Dimethylchrysene** is an alkylated PAH, and its presence in soil is often associated with contamination from sources such as crude oil, coal tar, and incomplete combustion of organic materials. Accurate quantification of **1,6-dimethylchrysene** is essential for environmental risk assessment and remediation of contaminated sites. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful analytical technique for the separation and detection of individual PAH isomers, even in complex environmental samples.^[2] This application note details a robust method for the quantification of **1,6-dimethylchrysene** in soil.

Experimental Workflow

The overall experimental workflow for the quantification of **1,6-dimethylchrysene** in soil is depicted below.



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References

- 1. pjoes.com [pjoes.com]
- 2. experts.boisestate.edu [experts.boisestate.edu]
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